

1-Bromo-2,3,4,5-tetrafluorobenzene molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-2,3,4,5-tetrafluorobenzene

Cat. No.: B089577

[Get Quote](#)

Technical Data Sheet: 1-Bromo-2,3,4,5-tetrafluorobenzene

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data for **1-Bromo-2,3,4,5-tetrafluorobenzene**, a key reagent in synthetic organic chemistry, particularly in the development of fluorinated compounds for pharmaceutical and material science applications.

Physicochemical Properties

The fundamental molecular properties of **1-Bromo-2,3,4,5-tetrafluorobenzene** are summarized below.

Property	Value	References
Molecular Formula	C ₆ HBrF ₄	
Linear Formula	HC ₆ F ₄ Br	[1]
Molecular Weight	228.97 g/mol	[1]
CAS Number	1074-91-5	[1]
EC Number	214-048-7	
Density	1.846 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.466	
Flash Point	54 °C (129.2 °F) - closed cup	

Experimental Protocols

This document focuses on the intrinsic molecular properties of **1-Bromo-2,3,4,5-tetrafluorobenzene**. Detailed experimental protocols for its use in specific synthetic procedures are beyond the scope of this data sheet. Researchers should refer to relevant literature for specific applications, such as its use in the synthesis of the catalyst Pd(AsPh₃)₄ for the preparation of cyclometalating ligands or in the synthesis of fluorinated rubrene.

Logical Relationships

The following diagram illustrates the relationship between the compound's identifiers and its fundamental properties.

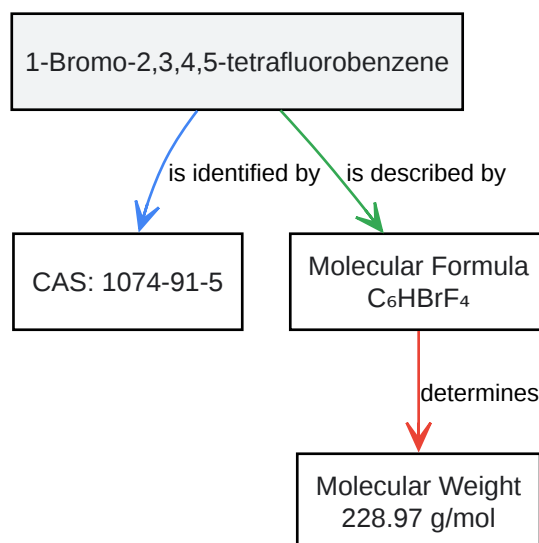


Figure 1. Core Properties of 1-Bromo-2,3,4,5-tetrafluorobenzene

[Click to download full resolution via product page](#)

Caption: Figure 1. Core Properties of **1-Bromo-2,3,4,5-tetrafluorobenzene**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- To cite this document: BenchChem. [1-Bromo-2,3,4,5-tetrafluorobenzene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b089577#1-bromo-2-3-4-5-tetrafluorobenzene-molecular-weight-and-formula\]](https://www.benchchem.com/product/b089577#1-bromo-2-3-4-5-tetrafluorobenzene-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com